

CAS number 6090-37-5 chemical properties

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Compound of Interest

Compound Name: 5-Fluoro-2-(methylthio)pyrimidine

CAS No.: 6090-37-5

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An In-depth Technical Guide to N-Acetyl-L-carnosine (NAC)

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Acetyl-L-carnosine (NAC), a naturally occurring dipeptide, is the acetylated form of L-carnosine.[1][2] This derivatization confers enhanced stability, particularly against enzymatic degradation by carnosinase, allowing for greater bioavailability and efficacy in various biological systems.[2] Primarily recognized for its potent antioxidant and anti-glycation properties, NAC has emerged as a compound of significant interest in ophthalmology, particularly in the research and development of therapies for age-related cataracts.[1][2] This guide provides a comprehensive overview of the chemical properties, biological activities, and potential therapeutic applications of N-Acetyl-L-carnosine, supported by experimental insights and methodologies.

Core Chemical & Physical Properties

N-Acetyl-L-carnosine is a dipeptide composed of N-acetyl- β -alanine and L-histidine.[3] Its chemical structure is foundational to its stability and function. The acetylation of the primary

amine in the β -alanine residue protects the molecule from rapid hydrolysis by the enzyme carnosinase.[2] This key modification allows NAC to act as a more stable pro-drug of L-carnosine, delivering the active compound to target tissues over a prolonged period.[4]

Property	Value	Source
CAS Number	56353-15-2	[3]
Molecular Formula	C ₁₁ H ₁₆ N ₄ O ₄	[3][5][6]
Molecular Weight	268.27 g/mol	[3][5][6]
IUPAC Name	(2S)-2-(3-acetamidopropanoylamino)-3-(1H-imidazol-5-yl)propanoic acid	[3]
Appearance	White to off-white crystalline solid	[1][7]
Melting Point	159-161 °C (decomposes), 253 °C	[6]
Boiling Point	775.9 °C	
Flash Point	423 °C	[6]
Solubility	Soluble in water (approx. 250 mg/mL, may require sonication)[5][7][8], slightly soluble in methanol, and soluble in DMSO (approx. 0.5 mg/mL)[4]	[4][5][7][8]
Stability & Storage	Store as a solid at -20°C for up to 4 years.[4] In solvent, store at -80°C for up to 6 months.[7] Aqueous solutions are not recommended for storage for more than one day.[4] Keep away from moisture and direct sunlight.[5]	[4][5][7]

Mechanism of Action: A Focus on Ocular Health

The primary therapeutic interest in N-Acetyl-L-carnosine lies in its potential to combat the progression of cataracts. Its mechanism of action is multifaceted, revolving around its potent antioxidant and anti-glycation activities within the crystalline lens of the eye.

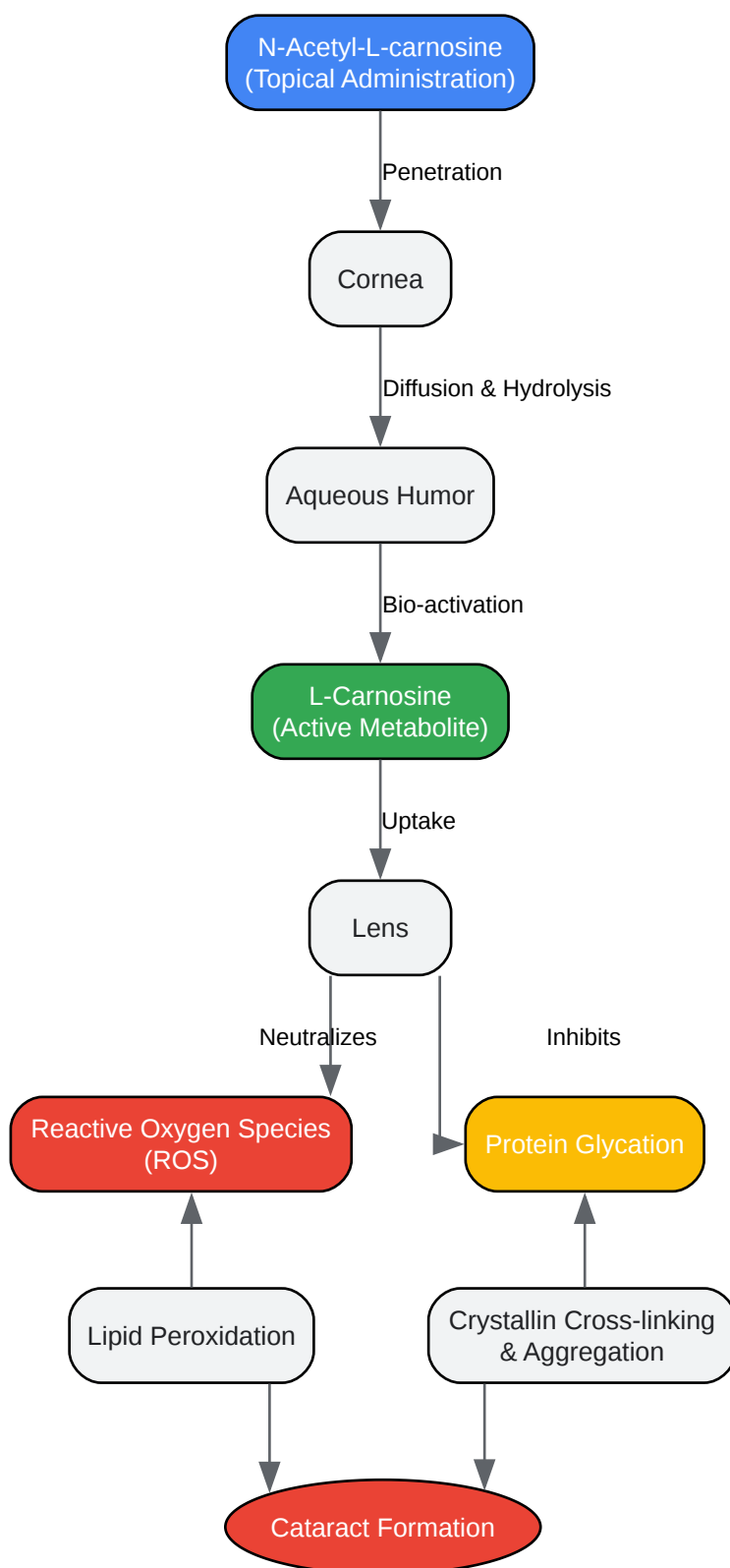
Antioxidant Properties

NAC functions as a powerful scavenger of reactive oxygen species (ROS). Oxidative stress is a key pathological factor in the formation of cataracts, leading to lipid peroxidation and damage to lens proteins. NAC has been demonstrated to reduce the accumulation of malondialdehyde (MDA), a marker of lipid peroxidation, in liposomal systems.^{[1][4]}

Anti-glycation Activity

Glycation, the non-enzymatic reaction between proteins and reducing sugars, is another critical factor in cataractogenesis. This process leads to the cross-linking of lens crystallin proteins, resulting in opacification. L-carnosine, the active metabolite of NAC, is a potent anti-glycating agent. By acting as a stable carrier, NAC delivers L-carnosine to the aqueous humor of the eye, where it can exert its protective effects against glycation.

The proposed signaling pathway for NAC's action in the eye is illustrated below:



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Caption: Proposed mechanism of N-Acetyl-L-carnosine in cataract prevention.

Experimental Protocols & Methodologies

Preparation of a 1% (w/v) N-Acetyl-L-carnosine Ophthalmic Solution

This protocol describes the preparation of a sterile ophthalmic solution suitable for preclinical research, based on formulations used in published studies.[\[1\]](#)[\[5\]](#)

Materials:

- N-Acetyl-L-carnosine powder ($\geq 98\%$ purity)
- Sterile phosphate-buffered saline (PBS), pH 7.2
- Sterile 0.22 μm syringe filters
- Sterile vials for storage
- Ultrasonic water bath
- Laminar flow hood

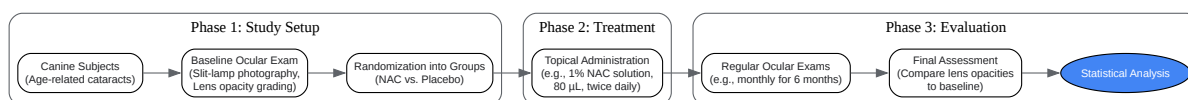
Procedure:

- **Weighing:** In a laminar flow hood, accurately weigh 1.0 g of N-Acetyl-L-carnosine powder.
- **Dissolution:** Transfer the powder to a sterile beaker containing 90 mL of sterile PBS.
- **Solubilization:** Place the beaker in an ultrasonic water bath to facilitate dissolution.[\[7\]](#)[\[8\]](#)
Sonication is recommended to achieve full solubility at this concentration.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- **Volume Adjustment:** Once fully dissolved, transfer the solution to a 100 mL sterile graduated cylinder and adjust the final volume to 100 mL with sterile PBS.
- **Sterile Filtration:** Draw the solution into a sterile syringe and pass it through a 0.22 μm syringe filter into a sterile final container. This step is critical to ensure the sterility of the ophthalmic preparation.

- Aliquoting & Storage: Aliquot the sterile solution into smaller, single-use sterile vials. Store at 2-8°C and use within one day for optimal stability.[4]

Experimental Workflow: In Vivo Canine Cataract Model

The following workflow outlines a typical experimental design for evaluating the efficacy of N-Acetyl-L-carnosine in a canine model of age-related cataracts.[1][4]



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Caption: Workflow for an in vivo study of NAC on canine cataracts.

Safety & Handling

For laboratory and research use, standard safety precautions should be observed. This includes the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Avoid inhalation of the powder and direct contact with skin and eyes. In case of contact, rinse thoroughly with water.

Conclusion

N-Acetyl-L-carnosine stands out as a promising molecule, particularly in the field of ophthalmology. Its enhanced stability compared to its parent compound, L-carnosine, coupled with its potent antioxidant and anti-glycation properties, makes it a compelling candidate for further research and development. The methodologies and data presented in this guide offer a solid foundation for scientists and researchers aiming to explore the full therapeutic potential of this intriguing dipeptide.

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